

Comparative Efficacy of (Z)-Azoxystrobin Across Diverse Crop Systems

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Z)-Azoxystrobin

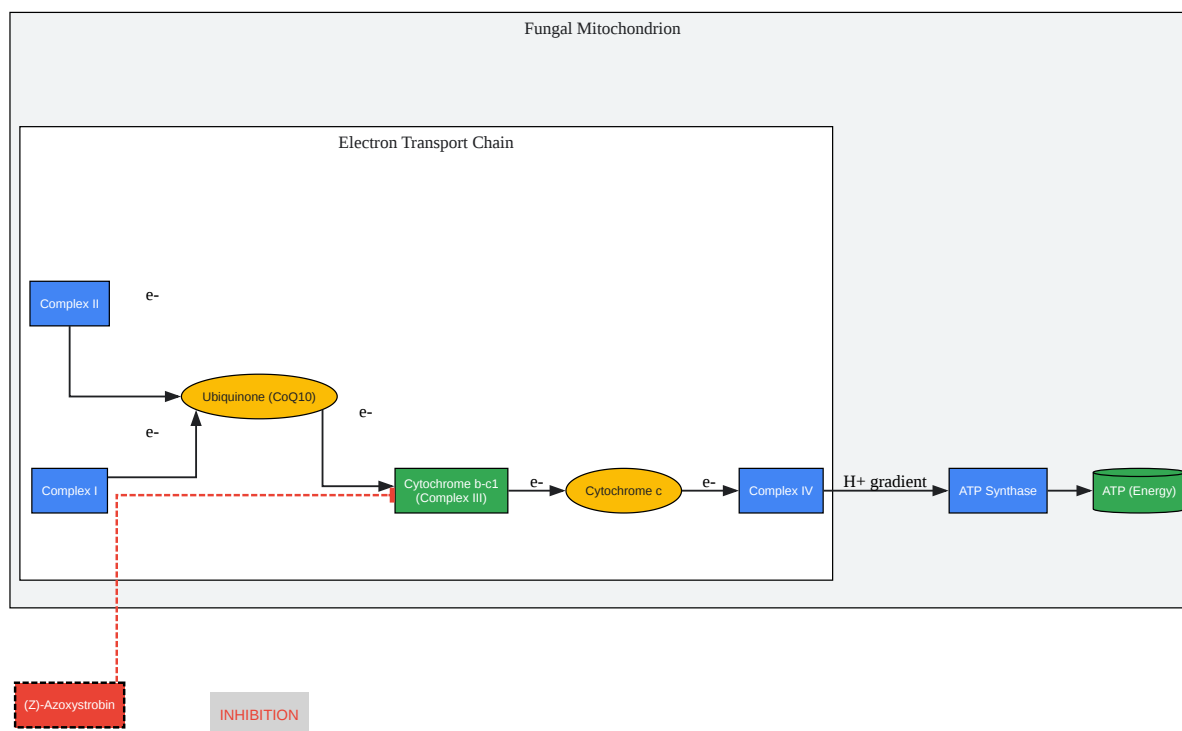
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(Z)-Azoxystrobin, a broad-spectrum, systemic fungicide from the strobilurin class, is a widely utilized agent in global agriculture for the management of a multitude of fungal diseases across various crops.[1] First marketed in 1996, its efficacy stems from its ability to inhibit mitochondrial respiration in fungi, thereby preventing ATP production, a critical energy source for fungal cells.[1][2] This guide provides a detailed comparison of **(Z)-Azoxystrobin's** performance against other fungicides in key crop systems, supported by experimental data and detailed protocols.

Mechanism of Action: Quinone Outside Inhibition (QoI)

Azoxystrobin and other strobilurin fungicides are classified as Quinone Outside Inhibitors (QoI). [1][2] They function by blocking the electron transport chain within the mitochondria of fungal cells. Specifically, Azoxystrobin binds to the quinol outer binding site (Qo site) of the cytochrome b-c1 complex (Complex III).[2][3] This binding action obstructs the transfer of electrons from ubiquinone, which in turn halts the production of ATP.[1] The disruption of this energy supply effectively inhibits crucial fungal life processes, including spore germination and mycelial growth.[2]



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Fig. 1: Mechanism of action of **(Z)-Azoxystrobin** on the fungal mitochondrial electron transport chain.

Efficacy in Soybean (Glycine max)

Soybean rust, caused by *Phakopsora pachyrhizi*, is a significant disease impacting soybean production. Fungicides are a primary method for control.[4]

Table 1: Efficacy of Azoxystrobin and Other Fungicides Against Soybean Diseases

Active Ingredient(s)	Product Example(s)	Mode of Action (FRAC Group)	Target Disease	Efficacy Rating
Azoxystrobin	Amistar, Quadris	11 (QoI)	Frogeye Leaf Spot, Soybean Rust	Good to Very Good ¹
Pyraclostrobin	Headline	11 (QoI)	Frogeye Leaf Spot, Soybean Rust	Very Good
Trifloxystrobin + Tebuconazole	Stratego YLD	11 (QoI) + 3 (DMI)	Frogeye Leaf Spot, Soybean Rust, Cercospora Leaf Blight	Excellent
Epoxiconazole + Pyraclostrobin	-	3 (DMI) + 11 (QoI)	Soybean Rust	More efficacious than triazole alone ^[5]
Tebuconazole	Folicur	3 (DMI)	Frogeye Leaf Spot, Soybean Rust	Good
Chlorothalonil	Bravo	M5 (Multi-site)	Soybean Rust	Good

Source: Adapted from North Central Regional Committee on Soybean Diseases (NCERA-137) efficacy ratings.^{[6][7]} ¹Efficacy may be reduced in areas with QoI-fungicide resistant isolates of the frogeye leaf spot pathogen.^[7]

Supporting Experimental Data

A meta-analysis of 61 trials from 2004 to 2014 in the southern United States found that fungicides significantly decreased the severity of soybean rust and increased yield.^[4] The analysis concluded that a single application of a strobilurin fungicide at the beginning pod development (R3) or seed development (R5) stage was the most cost-effective approach for controlling the disease.^[4] In studies comparing fungicide mixtures, a combination of a triazole

and a strobilurin (epoxiconazole + pyraclostrobin) was found to be more effective in controlling rust than a triazole (tebuconazole) alone.[5]

Efficacy in Rice (*Oryza sativa*)

Sheath blight, caused by *Rhizoctonia solani*, and rice blast, caused by *Pyricularia oryzae*, are major diseases in rice cultivation.[8][9]

Table 2: Efficacy of Azoxystrobin and Other Fungicides Against Rice Diseases

Active Ingredient(s)	Product Example(s)	Target Disease	Application Rate (a.i.)	Disease Reduction/Severity	Reference
Azoxystrobin	Amistar 25SC	Sheath Blight	1.0 ml/L	70-71% effectiveness in reduction	[9]
Azoxystrobin	-	Sheath Blight	0.11 - 0.22 kg/ha	Significantly reduced severity	[8][10]
Azoxystrobin + Difenoconazole	-	Rice Blast, Sheath Blight	-	Effective control	[11]
Azoxystrobin + Tebuconazole	Custodia	Sheath Blight, Blast	250-300 ml/acre	Good control of both diseases	[12]
Validamycin	-	Sheath Blight	2.5 ml/L	21.47% disease severity	[9]
Trifloxystrobin + Tebuconazole	-	Sheath Blight	0.4 g/L	52.60% disease severity	[9]

Supporting Experimental Data

Studies have shown that Azoxystrobin provides excellent control of rice sheath blight, with effectiveness in disease reduction reaching 70-71%.^[9] Field trials conducted from 2000 to 2002 determined that a single foliar application of azoxystrobin at rates between 0.11 and 0.22 kg a.i./ha, applied between 7 days after panicle differentiation and the heading growth stage, significantly reduced sheath blight severity and increased grain and milling yields.^{[8][10]} Combining Azoxystrobin with a triazole fungicide like tebuconazole or difenoconazole can provide broader spectrum control, effectively managing both sheath blight and blast.^{[11][12]}

Efficacy in Wheat (*Triticum aestivum*)

Wheat crops are susceptible to a range of foliar diseases including leaf rust, leaf blotches, and powdery mildew.^[13] Azoxystrobin has also shown suppressive effects on the root disease take-all (*Gaeumannomyces graminis* var. *tritici*).

Table 3: Efficacy of Azoxystrobin and Other Fungicides Against Wheat Diseases

Active Ingredient(s)	Target Disease	Key Findings	Reference
Azoxystrobin	Take-all	Foliar sprays at 250 g a.i./ha significantly decreased disease severity by 20% to over 80% in 4 of 6 experiments.[14][15][16]	[14]
Azoxystrobin	Phyllosphere fungi, Leaf senescence	Prolonged green leaf area retention and increased yield compared to untreated controls.[17]	[17]
Azoxystrobin + Cyproconazole	Leaf diseases	Provided over 70% control of leaf diseases.	[13]
Pyraclostrobin + Epoxiconazole	Leaf diseases	Provided over 70% control of leaf diseases.	[13]
Trifloxystrobin + Tebuconazole	Leaf diseases	Provided over 70% control of leaf diseases.	[13]

Supporting Experimental Data

Field experiments have demonstrated that foliar applications of Azoxystrobin can significantly reduce the severity of take-all, a root disease, which is an unusual effect for a foliar-applied fungicide.[15][16] The most effective treatments were observed with early applications (beginning of stem extension) at the full rate of 250 g a.i./ha.[14] In trials comparing different fungicide mixtures for the control of foliar diseases, combinations of a strobilurin (like Azoxystrobin or Pyraclostrobin) with a triazole (like Cyproconazole, Epoxiconazole, or Tebuconazole) consistently provided control efficiency over 70%.[13]

Efficacy in Horticultural Crops

Azoxystrobin is effective against a wide array of fungal pathogens in various horticultural crops, including potatoes, tomatoes, cucurbits, and mangoes.[\[18\]](#)[\[19\]](#)[\[20\]](#)

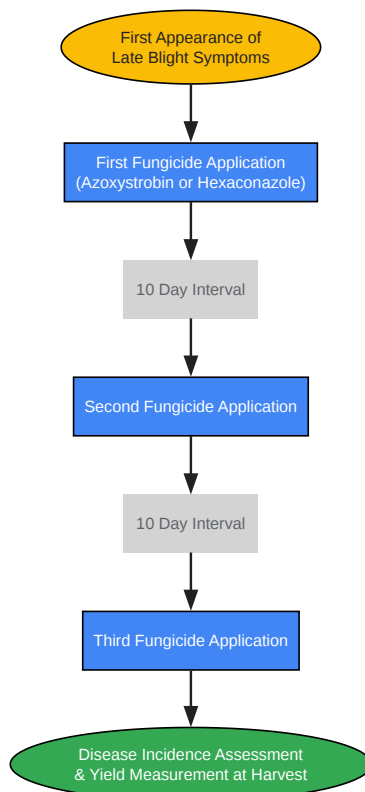
Table 4: Efficacy of Azoxystrobin in Various Horticultural Crops

Crop	Target Disease	Pathogen	Efficacy Highlights	Reference
Potato	Late Blight	Phytophthora infestans	Application of Azoxystrobin 23% SC @ 500 ml/ha provided optimal control. [21]	[21]
Tomato	Late Blight	Phytophthora infestans	Recommended for preventive control.[18]	[18]
Cucurbits	Powdery Mildew	Sphaerotheca fuliginea	Azoxystrobin + Difenconazole showed 83.3% effectiveness (protective).[22]	[22]
Mango	Anthrachnose	Colletotrichum gloeosporioides	1 ppm completely inhibited mycelial growth in vitro; field application significantly suppressed disease.[19]	[19]
Chilli	Powdery Mildew	Leveillula taurica	Application at 150 g a.i./ha resulted in a disease reduction of over 90%.[23]	[23]

Experimental Protocols

Protocol 1: Evaluation of Azoxystrobin against Late Blight of Potato

- Objective: To evaluate the bio-efficacy of Azoxystrobin 23% SC against late blight of potato (*Phytophthora infestans*).
- Experimental Design: Field experiment with various treatment dosages.
- Treatments:
 - T1: Spraying of Azoxystrobin 23% SC @ 400 ml/ha.
 - T2: Spraying of Azoxystrobin 23% SC @ 500 ml/ha.
 - T3: Spraying of Azoxystrobin 23% SC @ 600 ml/ha.
 - T4 (Market Sample): Spraying of Azoxystrobin 23% SC @ 500 ml/ha.
 - T5 (Alternative Fungicide): Spraying of Hexaconazole 2% SC @ 3000 ml/ha.
- Application: Three sprays were conducted at 10-day intervals, starting immediately after the first appearance of disease symptoms.[\[21\]](#)
- Data Collection: Disease incidence was recorded, and tuber yield was measured at harvest (90 days after planting).[\[21\]](#)
- Outcome: The lowest terminal disease incidence (11.97%) was recorded with Azoxystrobin at 600 ml/ha, closely followed by the 500 ml/ha dose (14.17%), which was deemed the optimal rate.[\[21\]](#)



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Fig. 2: Experimental workflow for late blight control in potato.

Protocol 2: Evaluation of Azoxystrobin against Rice Sheath Blight

- Objective: To determine the optimal rate and timing for a single application of Azoxystrobin to control rice sheath blight.
- Experimental Design: Inoculated field plots.
- Treatments (Rates): Azoxystrobin applied at 0.11, 0.17, and 0.22 kg a.i./ha.[10]
- Treatments (Timing): Applications were made at different rice growth stages: 7 days after panicle differentiation (PD+7), boot (B), and heading (H).[10]

- Data Collection: Sheath blight severity (on a 0 to 9 scale) and incidence (percentage of infected tillers) were assessed 1 to 2 weeks before harvest.[\[10\]](#) Grain yield and milling yield were also measured.
- Outcome: A single application between the PD+7 and H stages significantly reduced disease severity and increased yields compared to unsprayed plots.[\[10\]](#) There were no significant differences among the tested application rates at these timings.[\[10\]](#)

Comparative Analysis: Strobilurins vs. Triazoles

Azoxystrobin (a strobilurin) and triazoles (e.g., tebuconazole, propiconazole) represent two different classes of systemic fungicides with distinct modes of action and properties.

- Strobilurins (QoI - Group 11):
 - Mode of Action: Inhibit mitochondrial respiration.[\[1\]](#)
 - Activity: Primarily preventive, inhibiting spore germination.[\[2\]](#) They possess some curative and translaminar activity.[\[1\]](#)[\[2\]](#)
 - Systemicity: Azoxystrobin is xylem-mobile and moves systemically within the plant.[\[2\]](#)[\[24\]](#)
 - Resistance Risk: High risk of resistance development due to a single-site mode of action.[\[25\]](#)
- Triazoles (DMI - Group 3):
 - Mode of Action: Inhibit sterol biosynthesis in the fungal cell membrane.[\[25\]](#)
 - Activity: Provide rapid systemic and curative activity, capable of killing the fungus after infection.[\[25\]](#)
 - Systemicity: Rapidly absorbed and systemic.[\[25\]](#)
 - Resistance Risk: Resistance is favored if reduced rates are used.[\[25\]](#)

Due to these differences, tank-mixing or alternating between these two classes is a common and highly effective strategy for broad-spectrum disease control and resistance management.

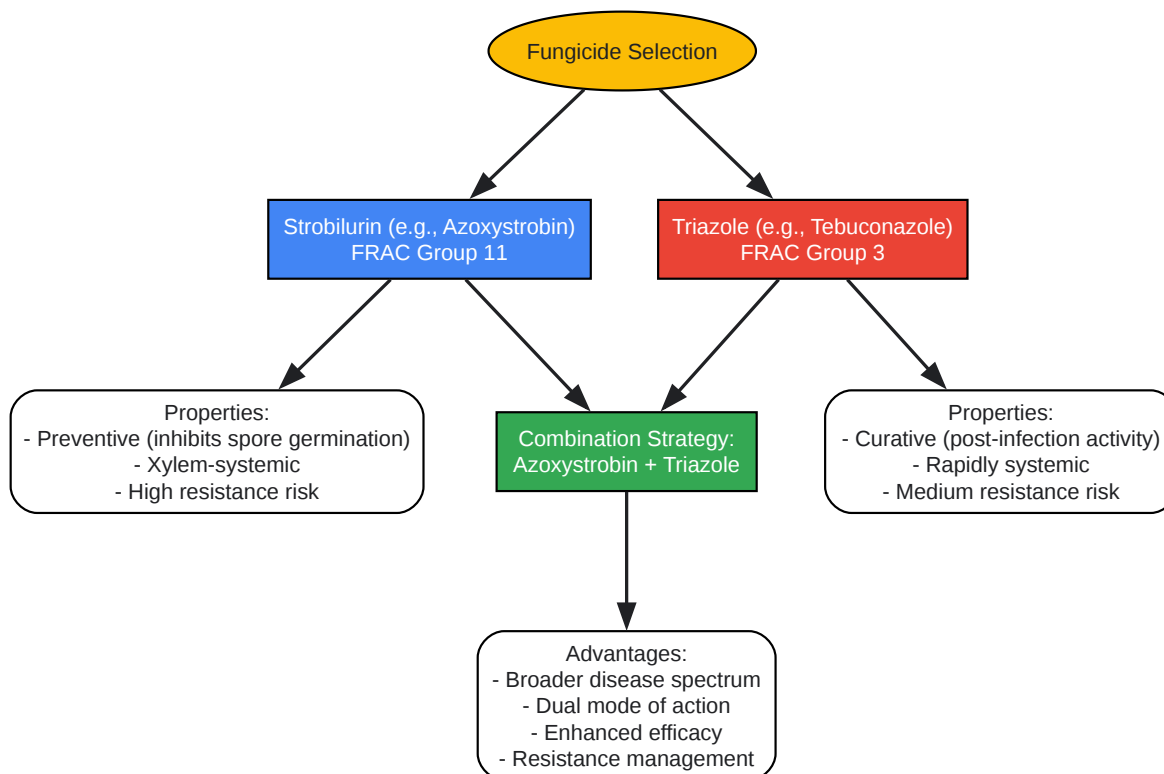
[\[24\]](#)[\[25\]](#)[Click to download full resolution via product page](#)

Fig. 3: Logical relationship and benefits of combining Strobilurin and Triazole fungicides.

Conclusion

(Z)-Azoxystrobin is a highly effective fungicide with a broad spectrum of activity against major fungal diseases in a multitude of crop systems, including soybeans, rice, wheat, and various horticultural crops. Its primary strength lies in its preventive action and systemic properties.[\[2\]](#) Experimental data consistently demonstrates significant reductions in disease severity and corresponding increases in crop yield when Azoxystrobin is applied correctly.[\[4\]](#)[\[8\]](#)[\[14\]](#) For enhanced efficacy and as a crucial resistance management strategy, it is often recommended to use Azoxystrobin in a program that includes rotation or tank-mixing with fungicides from different FRAC groups, particularly triazoles.[\[24\]](#)[\[25\]](#)

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- To cite this document: BenchChem. [Comparative Efficacy of (Z)-Azoxystrobin Across Diverse Crop Systems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1633923#efficacy-comparison-of-z-azoxystrobin-in-different-crop-systems]

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